

Chemical structure and functional groups of Dimethyl 4-hydroxyphthalate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dimethyl 4-hydroxyphthalate*

CAS No.: *22479-95-4*

Cat. No.: *B1329615*

[Get Quote](#)

An In-depth Technical Guide to Dimethyl 4-hydroxyphthalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl 4-hydroxyphthalate**, detailing its chemical structure, functional groups, physicochemical properties, and relevant experimental protocols. The information is intended to support research and development activities in chemistry, materials science, and drug development.

Chemical Identity and Structure

Dimethyl 4-hydroxyphthalate (CAS No. 22479-95-4) is an organic compound belonging to the phthalate ester class.^[1] Its systematic IUPAC name is dimethyl 4-hydroxybenzene-1,2-dicarboxylate.^{[2][3]} The molecule consists of a benzene ring substituted with two methyl ester groups at positions 1 and 2, and a hydroxyl group at position 4.^[2] This structural arrangement of a phthalic acid backbone with both ester and hydroxyl functional groups imparts specific chemical properties and reactivity.^[2]

The key functional groups are:

- Aromatic Ring: A central benzene ring.
- Two Methyl Ester Groups (-COOCH₃): Located at the ortho (1,2) positions of the benzene ring. These groups can be reduced to alcohols.[2]
- One Hydroxyl Group (-OH): Located at position 4 of the benzene ring. This group is crucial for its reactivity, allowing for oxidation to a ketone or carboxylic acid, and nucleophilic substitution reactions.[2]

Its molecular formula is C₁₀H₁₀O₅, and it has a molecular weight of approximately 210.18 g/mol .[2][3]

Structural Isomerism

It is important to distinguish **Dimethyl 4-hydroxyphthalate** from its structural isomer, Dimethyl 4-hydroxyisophthalate (CAS No. 5985-24-0). The latter has the same molecular formula but features the dimethyl ester groups on an isophthalate (1,3-dicarboxylate) backbone.[2][4] This difference in the substitution pattern on the benzene ring leads to significant variations in their physical and chemical properties, such as melting points and crystallinity.[2]

Physicochemical and Spectroscopic Data

The quantitative properties of **Dimethyl 4-hydroxyphthalate** are summarized in the table below, providing a clear reference for experimental design and analysis.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₀ O ₅	[2][3]
Molecular Weight	210.18 g/mol	[2][3]
CAS Number	22479-95-4	[2][3]
Appearance	White to pale yellow crystalline powder	[2]
Melting Point	110-111°C	[2]
Boiling Point	330.6 ± 22.0°C	[2]
Density	1.284 ± 0.06 g/cm ³	[2]
¹ H NMR (CDCl ₃ , 400 MHz)	δ 7.77 (d, J=8.8 Hz, 1H), 7.03 (d, J=2 Hz, 1H), 6.95 (dd, J=8.4, 2.0 Hz, 1H), 3.93 (s, 3H), 3.88 (s, 3H)	[5]
FT-IR (cm ⁻¹)	~3200-3400 (broad, -OH), ~1720 (sharp, C=O)	[2]
Mass Spectrometry (ESI)	m/z 211 [M+H] ⁺	[5]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **Dimethyl 4-hydroxyphthalate**.

Synthesis via Esterification

The most common method for synthesizing **Dimethyl 4-hydroxyphthalate** is the acid-catalyzed esterification of 4-hydroxyphthalic acid with methanol.[2][6]

Materials:

- 4-hydroxyphthalic acid
- Methanol (reagent grade)

- Thionyl chloride (SOCl_2) or concentrated sulfuric acid (H_2SO_4)
- Sodium bicarbonate solution
- Ethyl acetate
- Ethanol

Procedure:

- In a round-bottom flask, dissolve 4-hydroxyphthalic acid (e.g., 20 g, 110 mmol) in methanol (100 mL).^[5]
- Cool the mixture to 0°C in an ice bath.
- Slowly add the acid catalyst, such as thionyl chloride (20 mL), to the solution while stirring.^[5] Alternatively, concentrated sulfuric acid can be used.^[2]
- After the addition of the catalyst, remove the ice bath and warm the reaction mixture to 80°C .^[5]
- Maintain the temperature and continue stirring for approximately 4 hours to allow the esterification to proceed to completion.^[5]
- Upon completion, remove the volatile components (excess methanol and catalyst byproducts) by distillation under reduced pressure.^[5]
- If sulfuric acid was used, neutralize the remaining acid with a sodium bicarbonate solution.
- Extract the product using ethyl acetate.
- Purify the crude product by recrystallization from ethanol.^[2]
- The final product, **Dimethyl 4-hydroxyphthalate**, is obtained as a white solid with a high yield (typically around 99%).^[5]

Characterization Methods

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: To confirm the structure, dissolve a small sample in deuterated chloroform (CDCl_3). The proton NMR spectrum should show characteristic peaks for the aromatic protons and the two distinct methyl ester protons, which appear as singlets around 3.8-3.9 ppm.[\[2\]](#)[\[5\]](#)
- ^{13}C NMR: Provides confirmation of the carbon skeleton.

2. Fourier-Transform Infrared (FT-IR) Spectroscopy:

- Acquire an IR spectrum of the solid sample (e.g., using a KBr pellet).
- The spectrum should exhibit a broad absorption band in the region of $3200\text{--}3400\text{ cm}^{-1}$, characteristic of the O-H stretching of the hydroxyl group.[\[2\]](#)
- A strong, sharp peak around 1720 cm^{-1} corresponds to the C=O stretching of the ester carbonyl groups.[\[2\]](#)

3. Mass Spectrometry (MS):

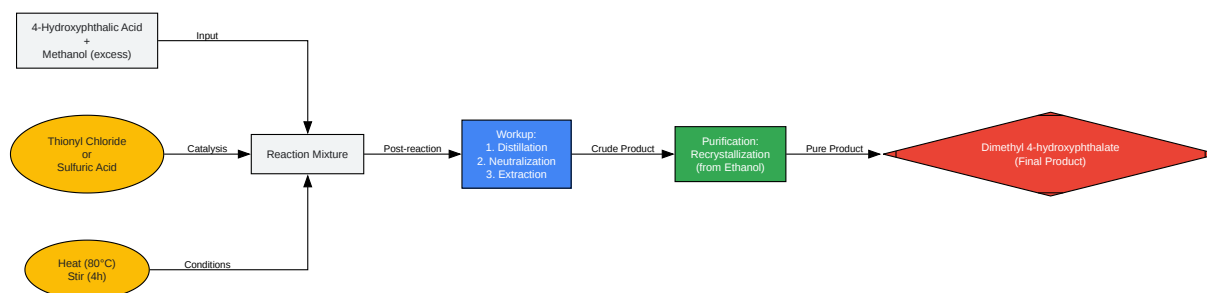
- Electrospray ionization (ESI) mass spectrometry can be used to determine the molecular weight. In positive ion mode, the protonated molecule $[\text{M}+\text{H}]^+$ is expected at m/z 211.[\[5\]](#)
- Gas chromatography-mass spectrometry (GC-MS) can also be employed for analysis, though derivatization may be necessary to improve volatility.[\[2\]](#)

4. High-Performance Liquid Chromatography (HPLC):

- To assess the purity of the synthesized compound, use a reverse-phase HPLC system with a C18 column.[\[2\]](#)
- A suitable mobile phase could be a mixture of methanol and water.
- Detection can be performed using a UV detector at a wavelength of 254 nm.[\[2\]](#)

Visualized Workflow and Structures

The following diagrams illustrate the synthesis workflow and the chemical structure of **Dimethyl 4-hydroxyphthalate**.



[Click to download full resolution via product page](#)

Synthesis workflow for **Dimethyl 4-hydroxyphthalate**.
Chemical structure of **Dimethyl 4-hydroxyphthalate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 22479-95-4: Dimethyl 4-hydroxyphthalate | CymitQuimica [cymitquimica.com]
- 2. Dimethyl 4-hydroxyphthalate | 22479-95-4 | Benchchem [benchchem.com]
- 3. Dimethyl 4-hydroxyphthalate | C₁₀H₁₀O₅ | CID 89726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Dimethyl 4-hydroxyisophthalate | C₁₀H₁₀O₅ | CID 80087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. DIMETHYL 4-HYDROXYPHTHALATE | 22479-95-4 [chemicalbook.com]

- [6. nbino.com \[nbino.com\]](#)
- To cite this document: BenchChem. [Chemical structure and functional groups of Dimethyl 4-hydroxyphthalate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329615/docs#chemical-structure-and-functional-groups-of-dimethyl-4-hydroxyphthalate\]](https://www.benchchem.com/product/b1329615/docs#chemical-structure-and-functional-groups-of-dimethyl-4-hydroxyphthalate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)